

Unraveling "Dicamba-(CH₂)₅-acid": A Technical Guide to a Novel Reference Standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicamba-(CH₂)₅-acid*

Cat. No.: *B15558780*

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A Note on Nomenclature: Extensive research has revealed that "**Dicamba-(CH₂)₅-acid**" is not a standard or publicly documented chemical designation. This guide will therefore focus on the parent compound, Dicamba (3,6-dichloro-2-methoxybenzoic acid), a widely used herbicide, and its known derivatives. It is presumed that "**Dicamba-(CH₂)₅-acid**" may represent a novel, custom-synthesized derivative for specific research applications. This document will provide a comprehensive technical overview of Dicamba, which will serve as a foundational reference for researchers working with it or its potential derivatives.

Introduction to Dicamba

Dicamba is a selective herbicide used to control broadleaf weeds.^{[1][2]} Chemically, it is a chlorinated derivative of o-anisic acid and belongs to the benzoic acid family of chemicals.^{[1][2]}^[3] First registered in 1967, it functions as a synthetic auxin, mimicking natural plant hormones to induce uncontrolled growth, ultimately leading to plant death.^{[1][4][5]} It is available in various salt and acid formulations.^{[1][2][6]}

Chemical and Physical Properties

A comprehensive summary of the chemical and physical properties of Dicamba is presented in Table 1. This data is crucial for its application as a reference standard in analytical chemistry.

Property	Value	Reference
IUPAC Name	3,6-dichloro-2-methoxybenzoic acid	[1][3][4][7]
CAS Number	1918-00-9	[1][4][7]
Molecular Formula	C8H6Cl2O3	[4][7]
Molecular Weight	221.04 g/mol	[4]
Appearance	White crystalline solid	[4]
Melting Point	114-116 °C	[4]
Solubility in Water	Low	[4]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[4][5]

Table 1: Chemical and Physical Properties of Dicamba

Synthesis of Dicamba

Several synthetic routes for Dicamba have been described. One common method involves the following key steps:

- **Sulfonation and Bromination:** Starting with 2,5-dichlorophenol, a sulfonation and bromination reaction is carried out to produce 4-hydroxy-2,5-dichloro-3-bromobenzenesulfonic acid.
- **Carboxylation:** The intermediate is then treated with an alkyl metal complex (e.g., of magnesium or lithium) and undergoes an electrophilic addition with CO₂ to yield 5-sulfo-3,6-dichlorosalicylic acid.
- **Desulfonation and O-methylation:** The sulfo group is removed, followed by an O-methylation reaction with methyl chloride to produce the final Dicamba product.[8]

Another patented method involves the reaction of 2,5-dichlorophenol with liquid potassium hydroxide, followed by a reaction with CO₂ in the presence of anhydrous potassium carbonate and a catalyst to form 3,6-dichlorosalicylic acid. This intermediate is then reacted with chloromethane to yield Dicamba.

A more recent, non-Kolbe-Schmitt process describes the preparation of the key intermediate, 3,6-dichloro-2-hydroxybenzoic acid (3,6-DCSA), from salicylic acid in four steps.[9]

Experimental Protocols

The use of Dicamba as a reference standard is critical for the accurate quantification of its residues in environmental and agricultural samples. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a prevalent and robust analytical technique for this purpose.

Sample Preparation for Agricultural Samples

This protocol is adapted for the analysis of soil and soybean foliage.

- **Sample Collection:** Collect 5 g of the soil or soybean foliage sample.
- **Internal Standard Spiking:** Add an isotopic internal standard, such as d3-Dicamba, to the sample before extraction to assess recovery and precision.
- **Extraction:** Homogenize and extract the sample with acetonitrile fortified with formic acid.
- **Shaking and Centrifugation:** Shake the sample for 15 minutes, followed by centrifugation at 4000 rpm.
- **Dilution:** Dilute the supernatant with the aqueous mobile phase and transfer it to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

- **Chromatographic Separation:** Utilize a high-performance liquid chromatography (HPLC) system. A common column choice for separating polar, low molecular weight species like Dicamba is a Phenomenex Kinetex F5.
- **Mass Spectrometric Detection:** Employ a triple quadrupole mass spectrometer (LC-MS/MS) for final determination.
- **Ionization Mode:** Operate the mass spectrometer in electrospray ionization (ESI) negative ion mode for optimal detection of acidic species like Dicamba.

- Calibration: Generate a calibration curve with a minimum of five concentration levels of a certified Dicamba reference standard. A typical range for on-column analysis is 5.0 pg to 4000 pg.

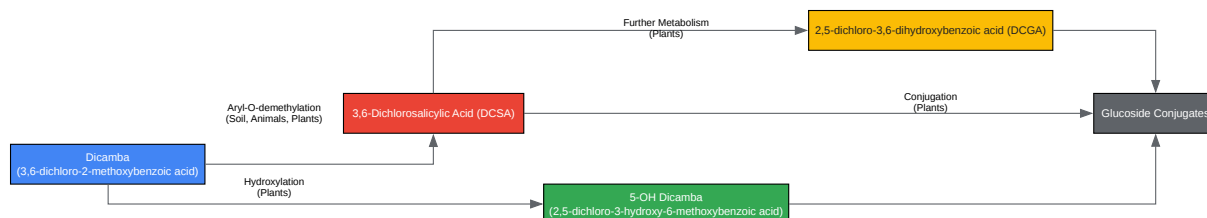
Metabolism and Signaling Pathways

Dicamba acts as a synthetic auxin, disrupting normal plant growth processes.[4][5] In susceptible plants, it is readily absorbed by roots and foliage and translocated throughout the plant.[1]

In animals, Dicamba's metabolism is limited. The majority is excreted unchanged in the urine.[1] The major metabolite identified is 3,6-dichlorosalicylic acid (DCSA), formed through aryl-O-demethylation.[1][4] Other minor metabolites include 2,5-dichlorophenol and a glucuronide conjugate of DCSA.[1]

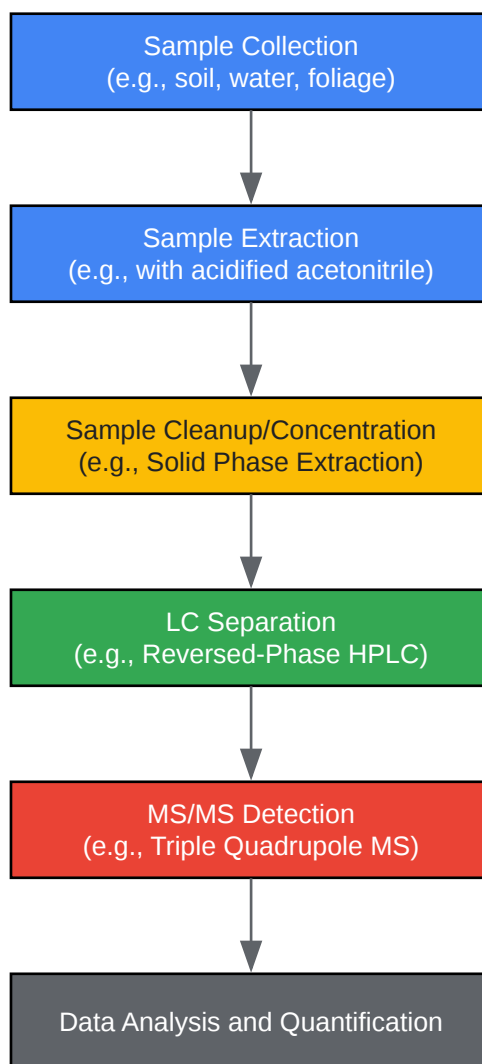
The metabolic pathway of Dicamba in soil involves microbial degradation, primarily to DCSA.[1][4]

Below are diagrams illustrating the metabolic pathway of Dicamba and a typical experimental workflow for its analysis.



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Caption: Metabolic pathway of Dicamba in various organisms.



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Caption: General experimental workflow for the analysis of Dicamba.

Conclusion

While "**Dicamba-(CH₂)₅-acid**" does not correspond to a known compound in the scientific literature, this guide provides a thorough technical overview of its parent molecule, Dicamba. The information on its chemical properties, synthesis, analytical methodologies, and metabolic pathways serves as a critical resource for researchers. For those investigating novel derivatives such as a potential "**Dicamba-(CH₂)₅-acid**," the protocols and data presented herein offer a solid foundation for their research and development activities. The use of certified reference materials for Dicamba and its known metabolites is paramount for ensuring the accuracy and reliability of any experimental results.

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